

Reproducibility of Published Data on AS1938909: A Comparative Guide

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Compound of Interest

Compound Name: AS1938909

Cat. No.: B15540900

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the published data on **AS1938909**, a small molecule inhibitor of the SH2 domain-containing inositol 5-phosphatase 2 (SHIP2). The information is compiled from publicly available research to aid in the evaluation and potential replication of key findings.

Quantitative Data Summary

AS1938909 has been characterized as a potent and selective inhibitor of SHIP2. The following tables summarize the key quantitative metrics from published literature, comparing it with the related compound AS1949490.

Table 1: In Vitro Inhibitory Activity of **AS1938909** and a Key Comparator

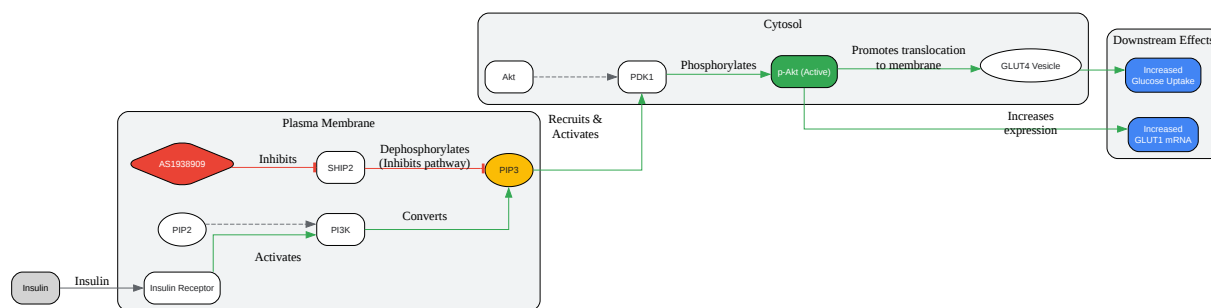
Compound	Target	Assay Type	Ki (μM)	IC50 (μM)	Species	Reference
AS1938909	SHIP2	Phosphatase Assay	0.44	0.57	Human	[1]
AS1949490	SHIP2	Phosphatase Assay	0.44	0.62	Human	[2][3]
AS1938909	SHIP2	Phosphatase Assay	-	0.18	Mouse	
AS1949490	SHIP2	Phosphatase Assay	-	0.34	Mouse	[3]

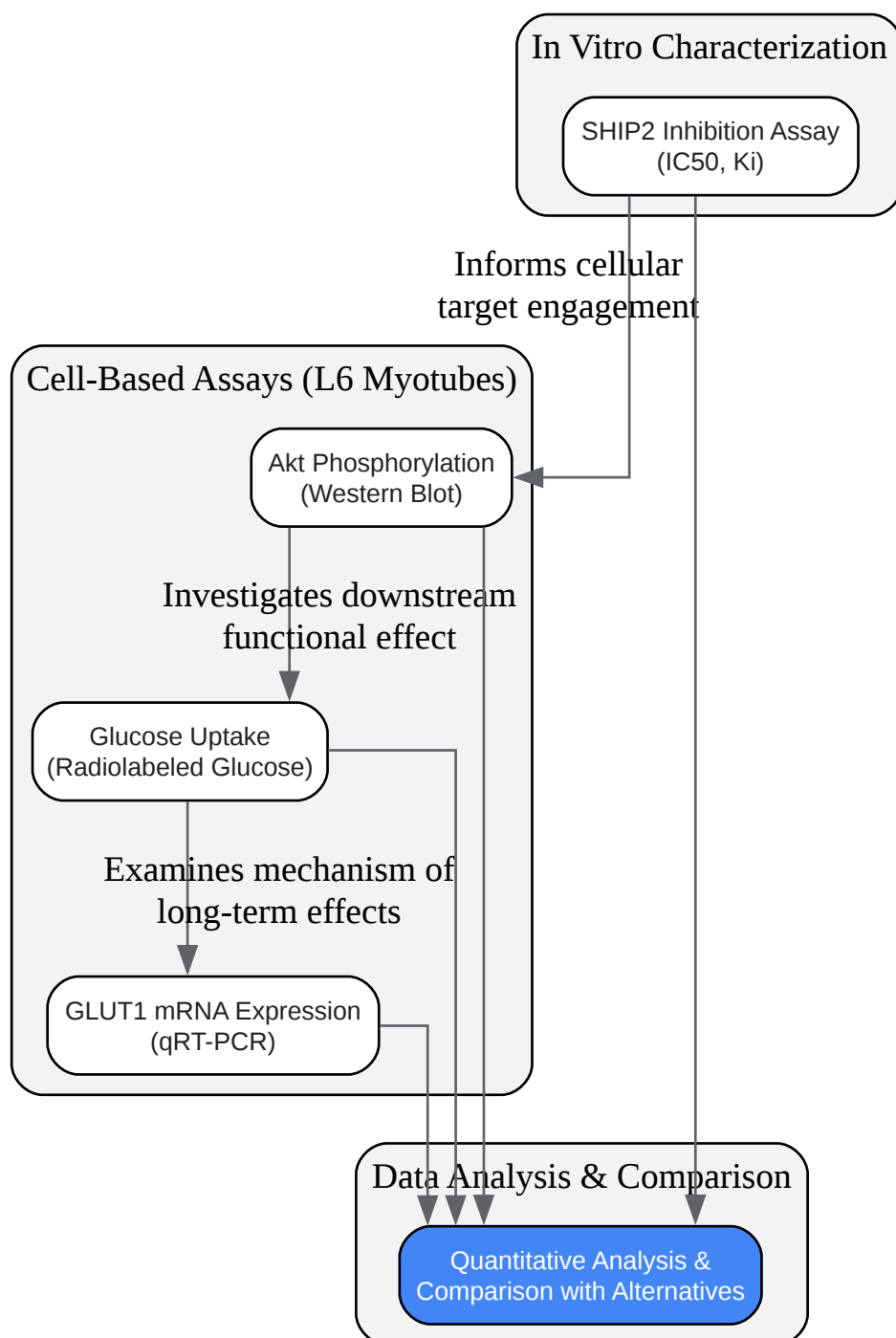
Table 2: Selectivity Profile of **AS1938909**

Off-Target	IC50 (μM)	Species	Reference
SHIP1	21	Human	[1]
PTEN	>50	Human	
Synaptojanin	>50	Human	
Myotubularin	>50	Human	

Signaling Pathway and Experimental Workflow

AS1938909 exerts its effects by inhibiting SHIP2, a key negative regulator of the PI3K/Akt signaling pathway. This pathway is crucial for insulin signaling and glucose metabolism.





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